

Essential Safety and Disposal Guidance for PROTAC MDM2 Degradar-1

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Compound of Interest

Compound Name: PROTAC MDM2 Degradar-1

Cat. No.: B2777283

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For researchers, scientists, and drug development professionals utilizing **PROTAC MDM2 Degradar-1**, ensuring proper handling and disposal is paramount for laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Chemical and Physical Properties

A summary of the key quantitative data for **PROTAC MDM2 Degradar-1** is presented below, offering a quick reference for laboratory operations.

Property	Value	Source
CAS Number	2249944-98-5	[1][2][3]
Molecular Formula	C74H84Cl4N10O13	[2][3]
Molecular Weight	1463.33 g/mol	[2][3]
Appearance	White to off-white solid powder	[2]
Solubility (DMSO)	~100 mg/mL (~68.34 mM)	[2]
Storage (Powder)	-20°C for 3 years	[2]
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month	[1][2][4][5]

Experimental Protocols: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **PROTAC MDM2 Degradar-1** and ensuring the safety of laboratory personnel.

Storage of Stock Solutions:

- For long-term storage, stock solutions should be kept at -80°C and used within 6 months.[\[1\]](#)
[\[4\]](#)[\[5\]](#)
- For short-term storage, -20°C is suitable for up to 1 month.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- It is recommended to store the compound under a nitrogen atmosphere to prevent degradation.[\[1\]](#)[\[5\]](#)
- To avoid repeated freeze-thaw cycles, prepare aliquots of the stock solution.[\[4\]](#)

Preparation of In Vivo Formulations: A common formulation involves a 10% DMSO and 90% Corn Oil mixture.[\[2\]](#) For a 1 mL working solution, 100 µL of a 6.2 mg/mL DMSO stock solution can be added to 900 µL of corn oil and mixed thoroughly.[\[2\]](#) It is advised to use freshly prepared formulations for optimal results.[\[2\]](#)

Proper Disposal Procedures for PROTAC MDM2 Degradar-1

While a specific Safety Data Sheet (SDS) detailing the disposal of **PROTAC MDM2 Degradar-1** is not readily available, general best practices for the disposal of research chemicals should be strictly followed. The procedures outlined below are based on general chemical safety principles and regulations for hazardous waste management.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and regulations before proceeding with any disposal.

Step-by-Step Disposal Protocol:

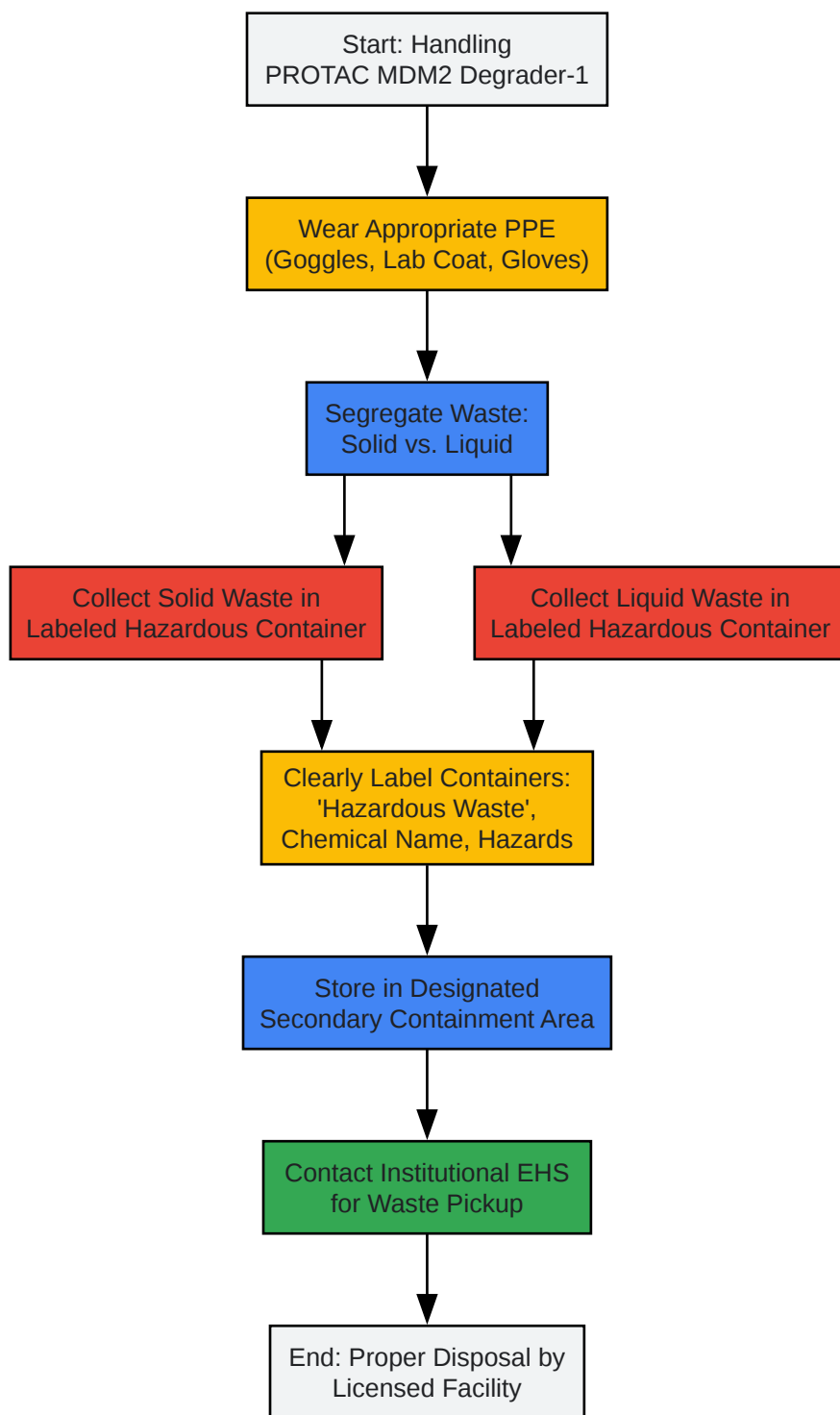
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling the compound and its

waste.

- Waste Segregation: Do not mix **PROTAC MDM2 Degradar-1** waste with non-hazardous trash.^[6] All materials contaminated with the compound, including unused solutions, empty vials, and contaminated labware (e.g., pipette tips, gloves), should be treated as chemical waste.
- Containerization:
 - Collect all solid waste (e.g., contaminated gloves, wipes, vials) in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Collect all liquid waste (e.g., unused solutions, solvent washes) in a separate, compatible, and clearly labeled hazardous waste container. Ensure the container is properly sealed to prevent spills and evaporation.
- Labeling: Label all waste containers with "Hazardous Waste," the full chemical name ("**PROTAC MDM2 Degradar-1**"), and any associated hazards (e.g., "Potentially Toxic," "Chemical Waste for Incineration").
- Storage of Waste: Store the sealed and labeled hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, until collection by your institution's EHS personnel.
- Disposal Method: The final disposal of chemical waste such as PROTACs should be conducted by a licensed hazardous waste disposal company, typically through high-temperature incineration. Do not dispose of this compound down the drain or in regular trash.^[7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **PROTAC MDM2 Degradar-1**.



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